

# Keto-enol tautomerism in solid-state 2-Nitroso-1-naphthol

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## Compound of Interest

Compound Name: 2-Nitroso-1-naphthol

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An In-Depth Technical Guide to the Keto-Enol Tautomerism in Solid-State **2-Nitroso-1-Naphthol**

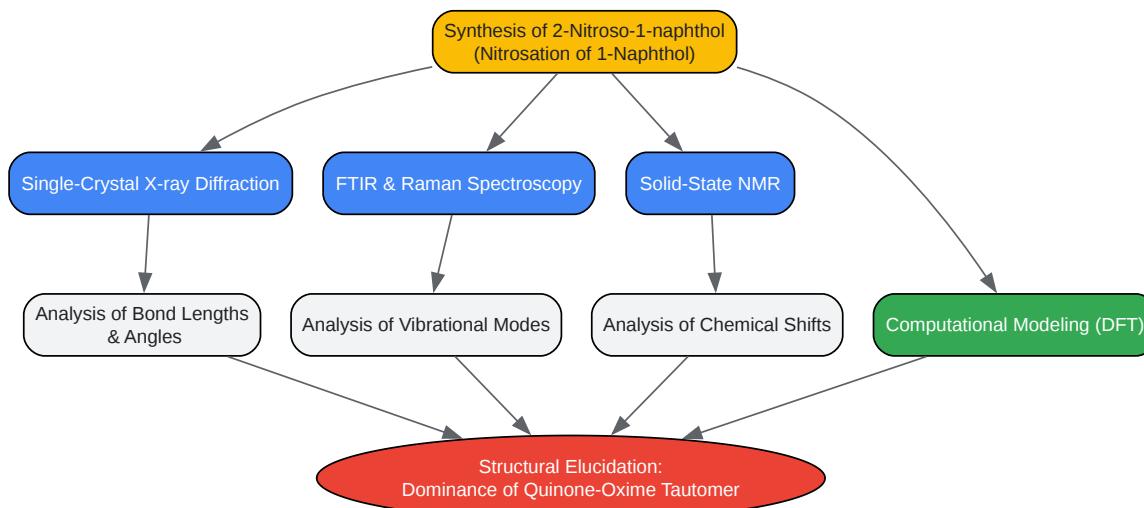
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## Abstract

**2-Nitroso-1-naphthol** is a molecule of significant interest in analytical chemistry and materials science. A pivotal aspect of its chemistry is the tautomeric equilibrium between its nitroso-phenol (enol) and quinone-oxime (keto) forms. While this equilibrium can be influenced by solvent polarity in solution, extensive crystallographic and spectroscopic evidence demonstrates that in the solid state, the molecule exists overwhelmingly as the 1,2-naphthoquinone-2-oxime tautomer. This guide provides a comprehensive analysis of the solid-state structure of **2-nitroso-1-naphthol**, presenting quantitative data from key experimental techniques and detailing the methodologies used for its characterization.

## The Tautomeric Equilibrium

The tautomerism in **2-nitroso-1-naphthol** involves the migration of a proton between the oxygen and nitrogen atoms of the nitroso and hydroxyl groups, respectively. This results in two distinct isomers: the aromatic nitroso-naphthol form and the non-aromatic quinone-oxime form. Computational and experimental studies have conclusively shown that the quinone-oxime form is significantly more stable in the solid state.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Solid State  
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## References

- 1. researchgate.net [researchgate.net]
- 2. updatepublishing.com [updatepublishing.com]
- 3. Item - An insight into the conformal flexibility and vibrational behavior of 2-nitroso-1-naphthol: A density functional theory approach - Taylor & Francis Group - Figshare [tandf.figshare.com]
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